

Decyl Oleate: A Comprehensive Safety and Toxicity Profile for Researchers

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Compound of Interest

Compound Name: Decyl oleate

CAS No.: 3687-46-5

Cat. No.: B1235305

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Decyl oleate is the ester of decyl alcohol and oleic acid, widely utilized in the cosmetic and pharmaceutical industries as an emollient, solvent, and vehicle for active ingredients. Its favorable physicochemical properties, such as good spreadability and a non-greasy feel, make it a common component in topical formulations. For researchers and drug development professionals, a thorough understanding of its safety and toxicity profile is paramount for risk assessment and formulation development. This technical guide provides a comprehensive overview of the available safety data for **decyl oleate**, including detailed experimental protocols and a summary of its metabolic fate and potential cellular interactions.

Executive Summary of Toxicological Profile

Decyl oleate exhibits a low order of acute toxicity. Animal studies have demonstrated a low potential for acute oral toxicity, with high LD50 values reported in rats. It is considered to be a minimal to mild skin and eye irritant in single-exposure studies. However, repeated or prolonged exposure to undiluted **decyl oleate** may lead to moderate skin irritation, likely due to

a defatting effect on the skin. Studies on skin sensitization have consistently shown that **decyl oleate** is not a sensitizer. Furthermore, it has not demonstrated mutagenic potential in bacterial reverse mutation assays. Information on carcinogenicity and reproductive toxicity is currently limited.

Quantitative Toxicity Data

The following tables summarize the key quantitative data from toxicological studies on **decyl oleate**.

Toxicity Endpoint	Species	Route of Administration	Dosage/Concentration	Results	Reference
Acute Oral Toxicity	Rat (Wistar)	Intragastric intubation	Up to 40.0 ml/kg	LD50 > 40.0 ml/kg body weight; No deaths recorded.[1]	[1]
Rat (Wistar-derived)	Gavage	5.0 g/kg (undiluted or 20% in mineral oil)	One death in each group; No treatment-related effects in survivors.[1]	[1]	
Acute Dermal Toxicity	Rabbit	Dermal	Not specified	Not specified	
Dermal Irritation (Single Application)	Rabbit	Dermal (occlusive patch, 24h)	0.5 ml (undiluted, 10% in corn oil, or 20% in mineral oil)	Very slightly irritating.[2]	[2]
Rabbit	Dermal (Draize & FHSA methods)	0.5 ml (undiluted, 10% in corn oil, 20% in mineral oil)	Little or no irritation.[1]	[1]	
Dermal Irritation (Repeated Application)	Rabbit	Dermal (daily for 60 days)	Undiluted and 15% aqueous emulsion	Moderate irritation, including skin thickening and, in one case, blister formation.[1] [2][3]	[1][2][3]

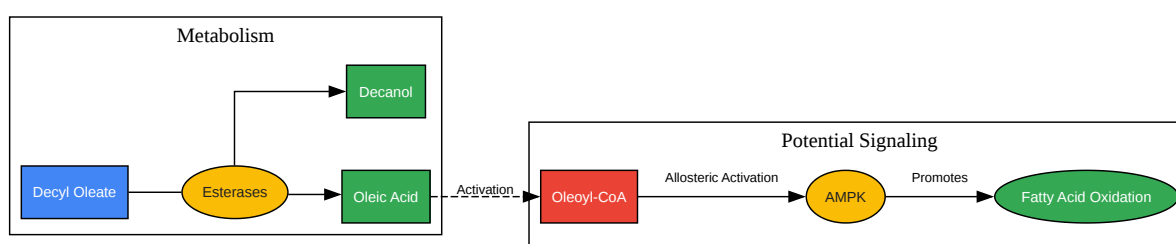
Eye Irritation	Rabbit	Ocular (Draize method)	0.1 ml (undiluted, 15% in corn oil, or 20% in mineral oil)	Not irritating. [2]	[2]
Rabbit	Ocular (Modified Draize test)	Undiluted	Maximum irritation index of 3 after 24 hours (very slightly irritating).[2]	[2]	
Skin Sensitization	Guinea Pig (Maximization test)	Intradermal injection and topical application	5% solution for induction	No evidence of sensitization. [2]	[2]
Human (Repeated Insult Patch Test)	Dermal patch	1-5% in a skin care preparation	No evidence of sensitization. [1][2]	[1][2]	
Mutagenicity	Salmonella typhimurium (Ames test)	In vitro	Not specified	Not mutagenic.[2]	[2]

Metabolism and Potential Signaling Pathways

The metabolism of **decyl oleate** is presumed to follow the pathway of other long-chain fatty acid esters. It is expected to be hydrolyzed by esterases in the skin and gastrointestinal tract into its constituent components: oleic acid and decanol (decyl alcohol).

Oleic acid, a common dietary fatty acid, is metabolized through the β -oxidation pathway to produce acetyl-CoA, which can then enter the citric acid cycle for energy production. Decanol is likely oxidized to decanoic acid, which can also undergo β -oxidation.

While no specific signaling pathways have been directly attributed to **decyl oleate**, its metabolite, oleic acid, in the form of oleoyl-CoA, is a long-chain fatty acyl-CoA ester. These esters are known to be important cellular signaling molecules. Recent research has shown that long-chain fatty acyl-CoA esters can allosterically activate AMP-activated protein kinase (AMPK) β 1-containing isoforms.[1][2] This activation can lead to an increase in fatty acid oxidation.



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Caption: Proposed metabolic fate and potential signaling pathway of **decyl oleate**.

Detailed Experimental Protocols

A critical aspect of interpreting toxicological data is a clear understanding of the methodologies employed. The following sections provide detailed descriptions of the key experimental protocols cited in the safety assessment of **decyl oleate**.

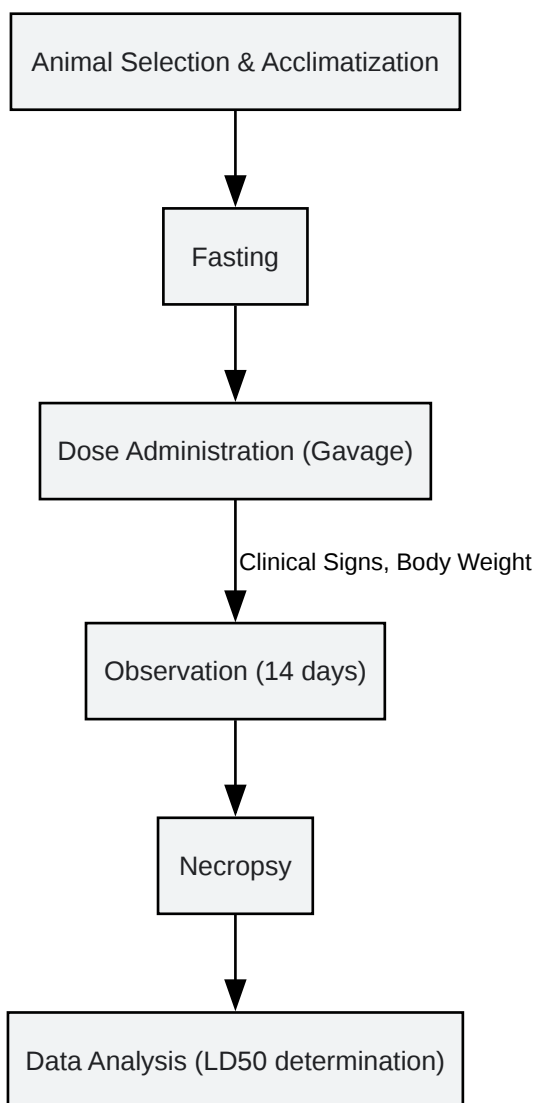
Acute Oral Toxicity (Based on OECD Guideline 401)

This test is designed to determine the short-term toxicity of a substance when administered in a single oral dose.

- **Test Animals:** Healthy, young adult rats (e.g., Wistar strain), typically of a single sex (females are often preferred).
- **Housing and Acclimatization:** Animals are housed in appropriate cages with controlled temperature ($22 \pm 3^{\circ}\text{C}$) and humidity (30-70%), and a 12-hour light/dark cycle. They are

acclimatized to laboratory conditions for at least 5 days before the study.

- **Fasting:** Animals are fasted overnight (for rats) prior to dosing to promote absorption of the test substance. Water is available ad libitum.
- **Dose Administration:** The test substance is administered by gavage using a stomach tube or a suitable intubation cannula. A range of doses is typically used across different groups of animals.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days after dosing.
- **Necropsy:** All animals (those that die during the study and survivors at the end of the observation period) are subjected to a gross necropsy to examine for any pathological changes.



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Caption: Experimental workflow for an acute oral toxicity study.

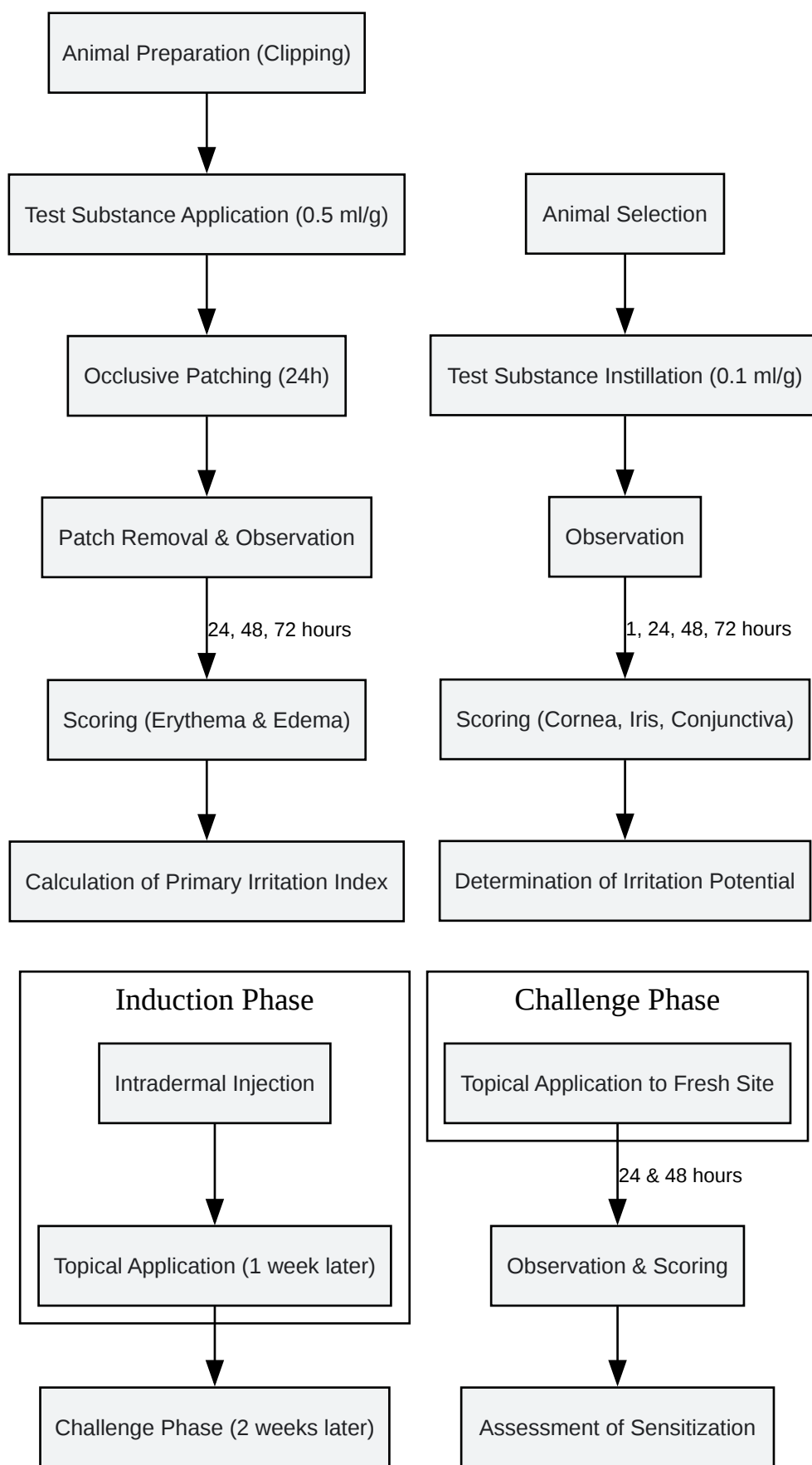
Dermal Irritation (Based on the Draize Test)

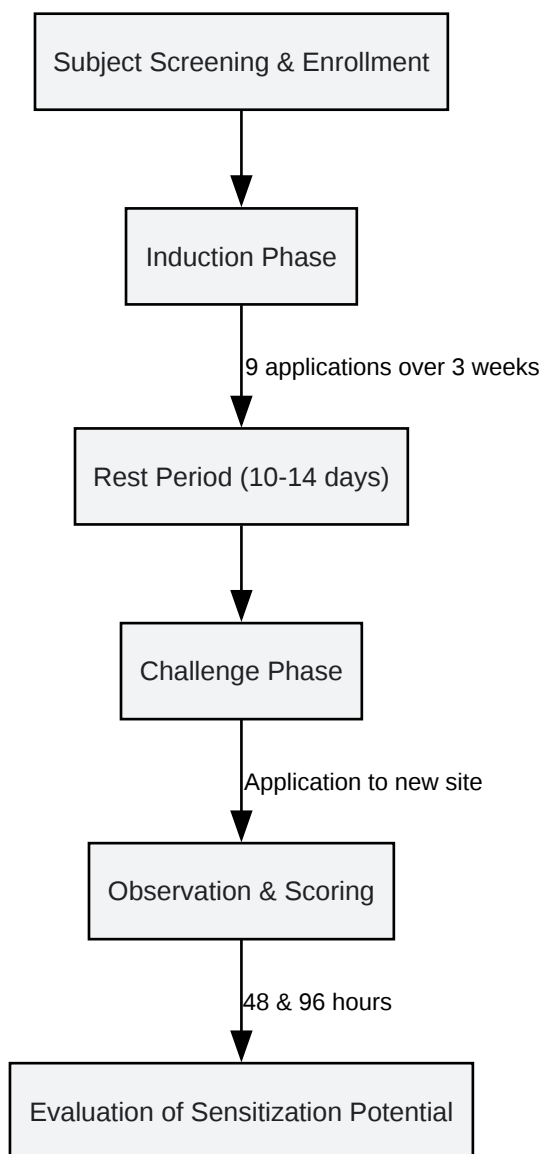
This test evaluates the potential of a substance to cause skin irritation upon a single application.

- **Test Animals:** Albino rabbits are typically used. The fur on the dorsal area is clipped approximately 24 hours before the test.
- **Test Substance Application:** A 0.5 ml (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of intact and sometimes abraded skin. The site is then covered with a

gauze patch.

- **Exposure Duration:** The patch is typically left in place for 24 hours. For less irritating substances, a 4-hour exposure may be used.
- **Observation:** After the exposure period, the patch is removed, and the skin is evaluated for erythema (redness) and edema (swelling) at specific time points (e.g., 24, 48, and 72 hours after patch removal).
- **Scoring:** The reactions are scored using a standardized system (e.g., Draize scoring system), and a primary irritation index is calculated.





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- 2. Long-chain fatty acyl-CoA esters regulate metabolism via allosteric control of AMPK β 1 isoforms - PubMed [pubmed.ncbi.nlm.nih.gov]
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